

Technical Support Center: Improving Selectivity in 2-Undecene Functionalization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Undecene

Cat. No.: B8481262

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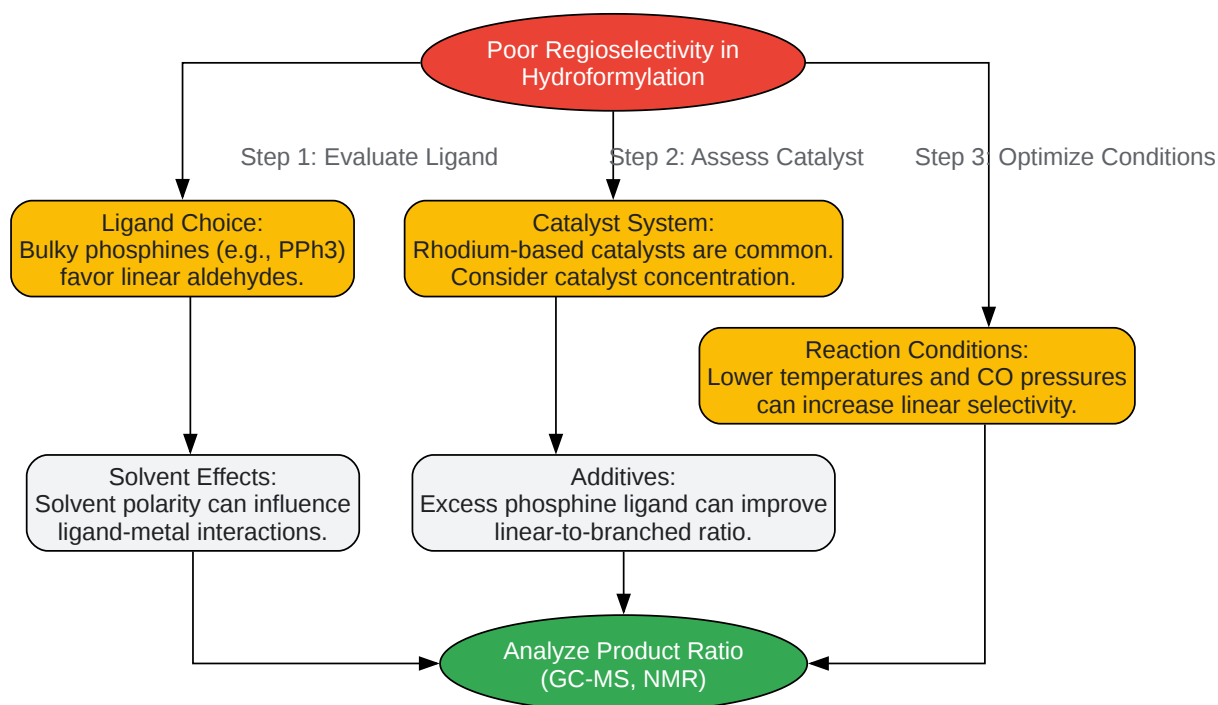
This technical support center provides targeted guidance for overcoming common challenges in the selective functionalization of **2-undecene**. Below you will find troubleshooting guides for specific experimental issues, frequently asked questions, detailed experimental protocols, and quantitative data to inform your reaction optimization.

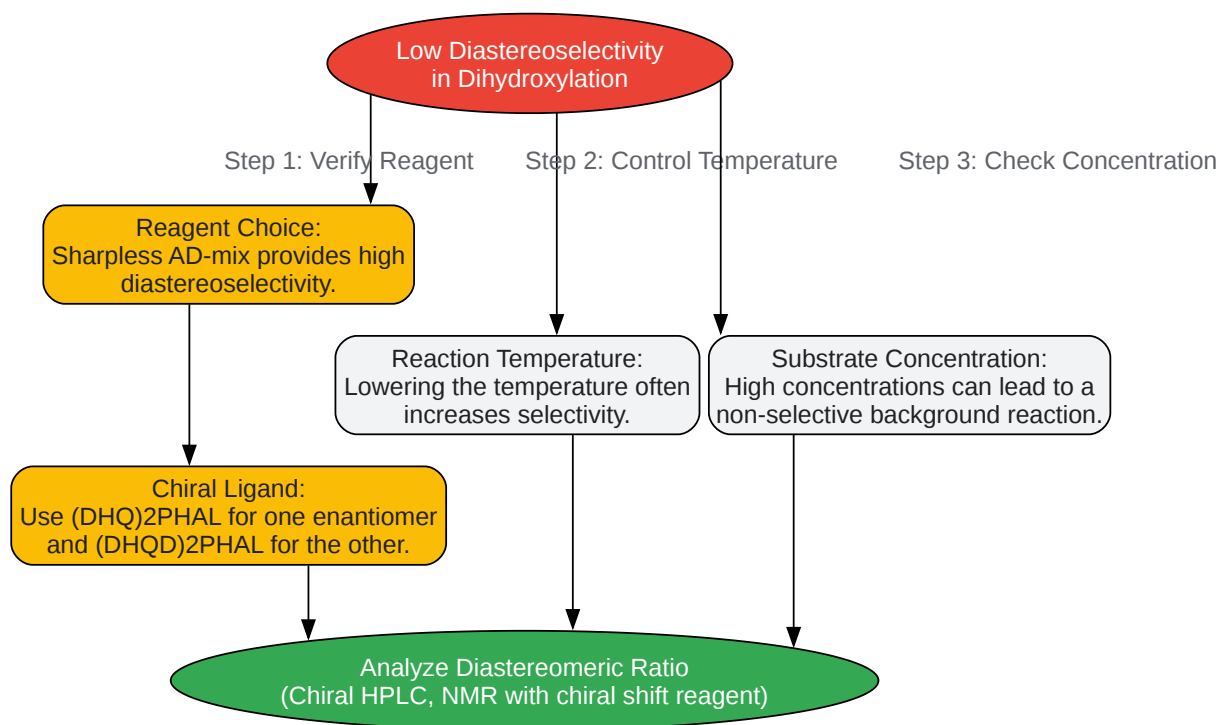
Troubleshooting Guides

Issue 1: Poor Regioselectivity in the Hydroformylation of 2-Undecene

Problem: The hydroformylation of **2-undecene** is producing a mixture of the linear (dodecanal) and branched (2-methyldecanal) aldehydes with low selectivity for the desired isomer.

Troubleshooting Workflow:





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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com